

# Diethyl pimelate CAS 2050-20-6 physical characteristics

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## Compound of Interest

Compound Name: Diethyl pimelate

Cat. No.: B1583745

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An In-depth Technical Guide to the Physical Characteristics of **Diethyl Pimelate** (CAS 2050-20-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical and chemical properties of **Diethyl pimelate**. The information is presented in a structured format to facilitate easy access and comparison of data. Detailed experimental protocols for the determination of these characteristics are also provided, alongside graphical representations of the experimental workflows.

## Chemical Identity

Identifier	Value
Chemical Name	Diethyl heptanedioate
Synonyms	Diethyl pimelate, Pimelic acid diethyl ester, Heptanedioic acid, 1,7-diethyl ester
CAS Number	2050-20-6[1]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub> [1]
Molecular Weight	216.27 g/mol [1]
Chemical Structure	
	InChI=1S/C11H20O4/c1-3-14-10(12)8-6-5-7-9-11(13)15-4-2/h3-9H2,1-2H3[1]
Canonical SMILES:	CCOC(=O)CCCCC(=O)OCC[1]

## Physical and Chemical Properties

The physical characteristics of **Diethyl pimelate** are summarized in the table below. These properties are crucial for its handling, application, and in the design of chemical processes.

Property	Value	Conditions
Appearance	Clear, colorless liquid[2][3]	Ambient
Melting Point	-24 °C[1][2][4]	
Boiling Point	267.6 °C[2]	760 mmHg
149 °C[1][5]	18 Torr	
192-194 °C[4]	100 mmHg	
Density	0.996 g/cm <sup>3</sup> [2]	
0.9928 g/cm <sup>3</sup> [1]	20 °C	
0.994 g/mL[4]	25 °C	
Refractive Index	n <sub>20/D</sub> 1.430[2][4]	20 °C
Solubility	1.97 g/L (slightly soluble in water)[2][3][4]	
Soluble in organic solvents[3]		
Flash Point	117.4 °C[2]	Closed Cup
Vapor Pressure	0.0081 mmHg[2]	25 °C
LogP	2.06310[2]	
PSA	52.60000[2]	

## Experimental Protocols

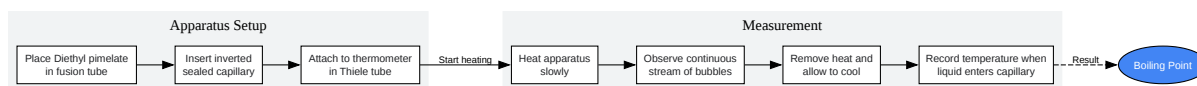
The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **Diethyl pimelate**.

### Determination of Boiling Point (Capillary Method)

The boiling point of **Diethyl pimelate** can be determined using the capillary method, which is suitable for small sample volumes.

Procedure:

- A small amount of **Diethyl pimelate** is introduced into a fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., paraffin oil).
- The sample is heated slowly and evenly.
- A continuous stream of bubbles will emerge from the open end of the capillary tube as the liquid's vapor pressure increases.
- The heat source is removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure of the liquid equals the external atmospheric pressure.



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*Experimental workflow for boiling point determination.*

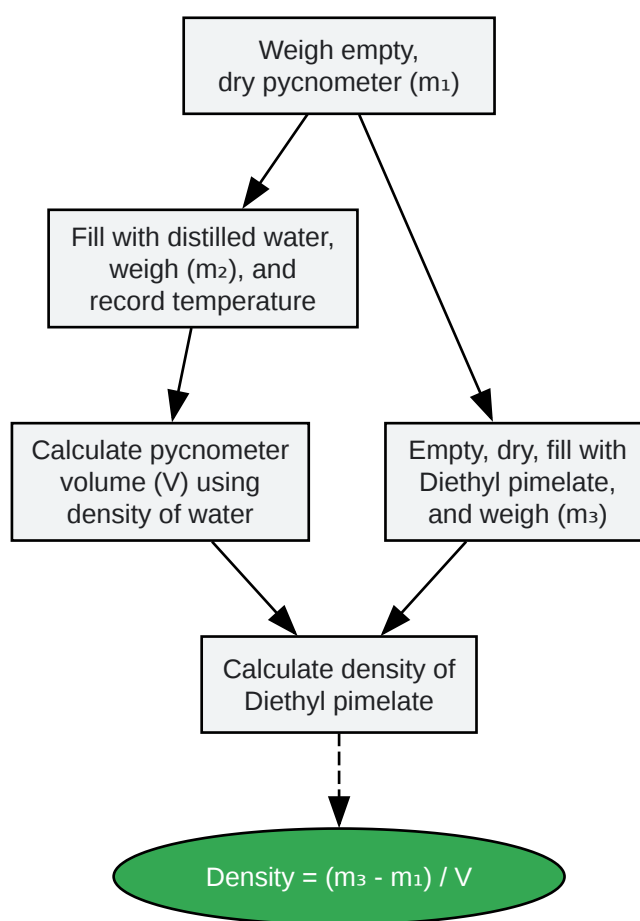
## Determination of Density (Pycnometer Method)

The density of **Diethyl pimelate** can be accurately measured using a pycnometer, a flask with a specific, known volume.

Procedure:

- A clean, dry pycnometer is weighed accurately ( $m_1$ ).

- The pycnometer is filled with distilled water and weighed again ( $m_2$ ). The temperature of the water is recorded.
- The pycnometer is emptied, dried, and then filled with **Diethyl pimelate** and weighed ( $m_3$ ). The temperature is kept consistent.
- The density of water ( $\rho_{\text{water}}$ ) at the recorded temperature is obtained from standard tables.
- The volume of the pycnometer ( $V$ ) is calculated:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- The density of **Diethyl pimelate** ( $\rho_{\text{sample}}$ ) is then calculated:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .



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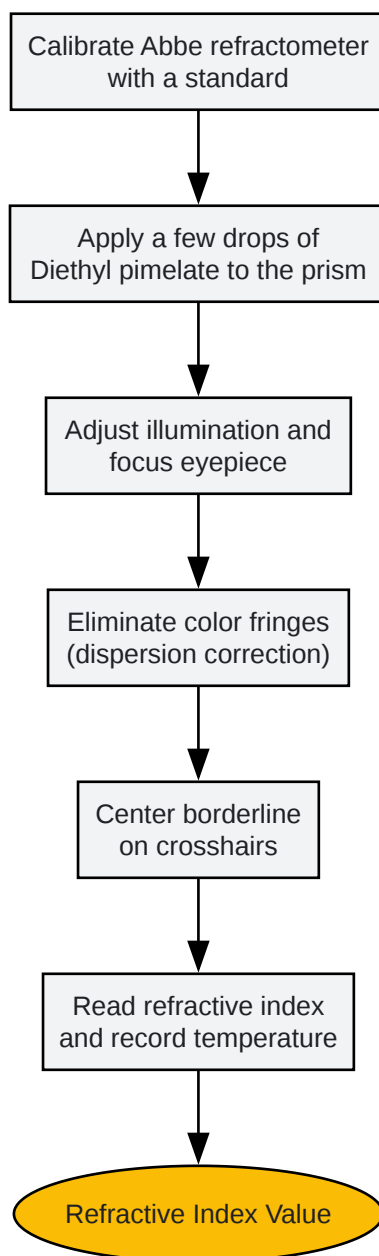
*Experimental workflow for density determination.*

## Determination of Refractive Index (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through the substance, is determined using an Abbe refractometer.

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- The instrument is calibrated using a standard liquid with a known refractive index, such as distilled water.
- A few drops of **Diethyl pimelate** are placed on the surface of the measuring prism.
- The prisms are closed and the light source is adjusted to illuminate the field of view.
- The eyepiece is focused, and the dispersion correction knob is adjusted to eliminate any color fringes at the borderline between the light and dark fields.
- The refractometer is adjusted until the borderline is centered on the crosshairs in the eyepiece.
- The refractive index is read from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.



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*Experimental workflow for refractive index determination.*

## Determination of Flash Point (Pensky-Martens Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The Pensky-Martens closed-cup method is a standard procedure for this determination.

#### Procedure:

- The sample cup of the Pensky-Martens apparatus is filled with **Diethyl pimelate** to the specified mark.
- The lid, which contains a stirrer, thermometer, and an ignition source port, is secured.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- The test is continued until a flash is observed inside the cup.
- The temperature at which the flash occurs is recorded as the flash point.



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*Experimental workflow for flash point determination.*

## Safety Information

While this guide focuses on physical characteristics, it is important to handle **Diethyl pimelate** with appropriate safety precautions. It may cause skin and eye irritation. Always refer to the Safety Data Sheet (SDS) for complete safety and handling information.

## Spectral Data

For the identification and characterization of **Diethyl pimelate**, spectral data is invaluable. Publicly available spectral information includes:

- Mass Spectrum (Electron Ionization): Available through the NIST WebBook.
- $^1\text{H}$  NMR Spectrum: Available in various spectral databases.



This data is essential for confirming the structure and purity of the compound.

This document is intended for informational purposes for a scientific audience. All laboratory work should be conducted in accordance with established safety protocols and under the supervision of qualified personnel.

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## References

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